

An In-depth Technical Guide to 2,7-Dimethyloctane

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Compound of Interest

Compound Name: 2,7-Dimethyloctane

Cat. No.: B085488

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,7-Dimethyloctane is a branched-chain alkane hydrocarbon. This document provides a comprehensive overview of its chemical properties, synonyms, and CAS number. While direct applications in drug development are not extensively documented in publicly available literature, this guide furnishes the foundational chemical information and points to its use as a chemical standard, which can be critical in various research and development settings.

Chemical Identity and Properties

2,7-Dimethyloctane is a saturated hydrocarbon with the chemical formula C₁₀H₂₂. Its structure consists of an eight-carbon chain (octane) with two methyl group branches at the second and seventh carbon positions.

Synonyms and Identifiers

A clear identification of chemical compounds is crucial for research and regulatory purposes. The following table summarizes the key identifiers for **2,7-Dimethyloctane**.

Identifier Type	Value
CAS Number	1072-16-8[1]
IUPAC Name	2,7-Dimethyloctane
Common Synonyms	Diisoamyl, Diisopentyl[1][2]
Molecular Formula	C10H22[1]
Molecular Weight	142.28 g/mol [1]
InChI Key	KEVMYFLMMDUPJE-UHFFFAOYSA-N[3]
SMILES	CC(C)CCCCC(C)C[3]

Physicochemical Properties

Understanding the physicochemical properties of a compound is essential for its handling, application, and analysis.

Property	Value
Physical State	Liquid at room temperature[4]
Boiling Point	160 °C[5]
Melting Point	-54 °C[5]
Density	0.724 g/mL[5]
Refractive Index	1.4086[5]
Solubility	Highly soluble in non-polar solvents (e.g., hexane, cyclohexane); Poorly soluble in polar solvents (e.g., water)[4]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2,7-Dimethyloctane** is not readily available in the searched literature, a method for a related compound, 2,6-dimethyloctane, involves the hydrogenation of geraniol followed by reduction of the resulting

mixture. A potential, though unconfirmed, synthetic route for **2,7-dimethyloctane** could theoretically be approached via a Grignard reaction, though specific reaction conditions and yields are not documented.

No detailed experimental protocols for the use of **2,7-Dimethyloctane** in biological or drug development assays were found in the available literature. Its primary documented use is as a chemical standard.

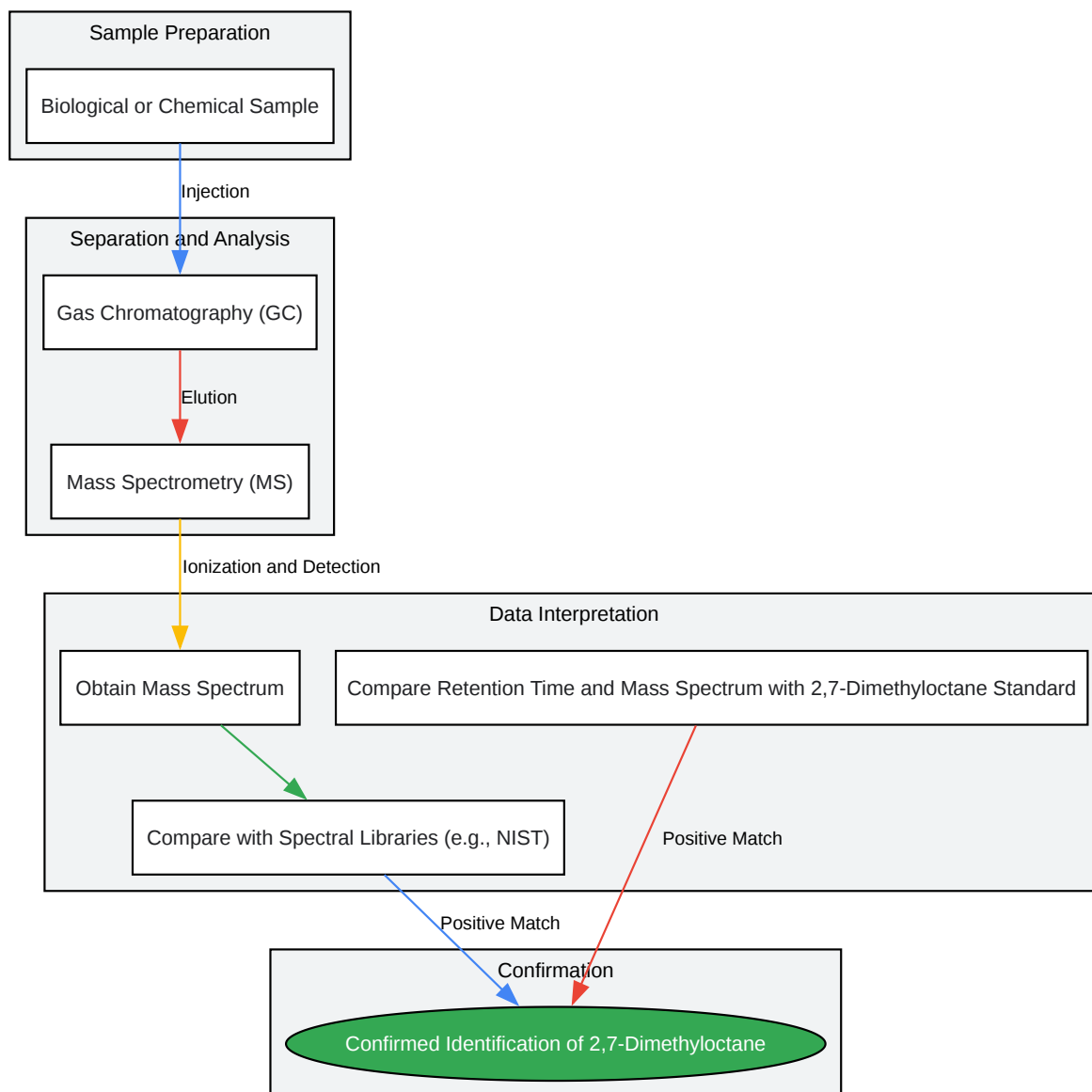
Biological Activity and Signaling Pathways

Currently, there is a notable lack of publicly available scientific literature detailing any specific biological activities, mechanisms of action, or involvement in signaling pathways for **2,7-Dimethyloctane**. A related compound, 3-ethyl-**2,7-dimethyloctane**, has been identified as a urinary sex pheromone in male mice[6]. However, this finding is not directly transferable to **2,7-Dimethyloctane**.

The primary relevance of **2,7-Dimethyloctane** in a biological context appears to be its potential as a volatile organic compound (VOC). While not directly implicated, the analysis of VOCs is a growing field in disease diagnostics.

Logical Workflow for Compound Identification

For researchers encountering an unknown compound that is potentially **2,7-Dimethyloctane**, a logical workflow for its identification would involve a combination of chromatographic and spectroscopic techniques.



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Caption: Workflow for the identification of **2,7-Dimethyloctane**.

Conclusion

2,7-Dimethyloctane is a well-characterized branched-chain alkane with established physicochemical properties. While its direct role in drug development and biological signaling pathways remains to be elucidated, its availability as a high-purity chemical standard makes it a valuable tool for analytical and research laboratories. Further research is warranted to explore any potential biological effects or applications in the pharmaceutical sciences.

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